

# enhancing the stability of isoprene synthase for in vitro studies

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## Compound of Interest

Compound Name: Isoprene

Cat. No.: B7770552

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## Technical Support Center: Isoprene Synthase Stability

This technical support center provides troubleshooting guidance and frequently asked questions to assist researchers in enhancing the stability of **isoprene** synthase for in vitro studies.

### Troubleshooting Guide

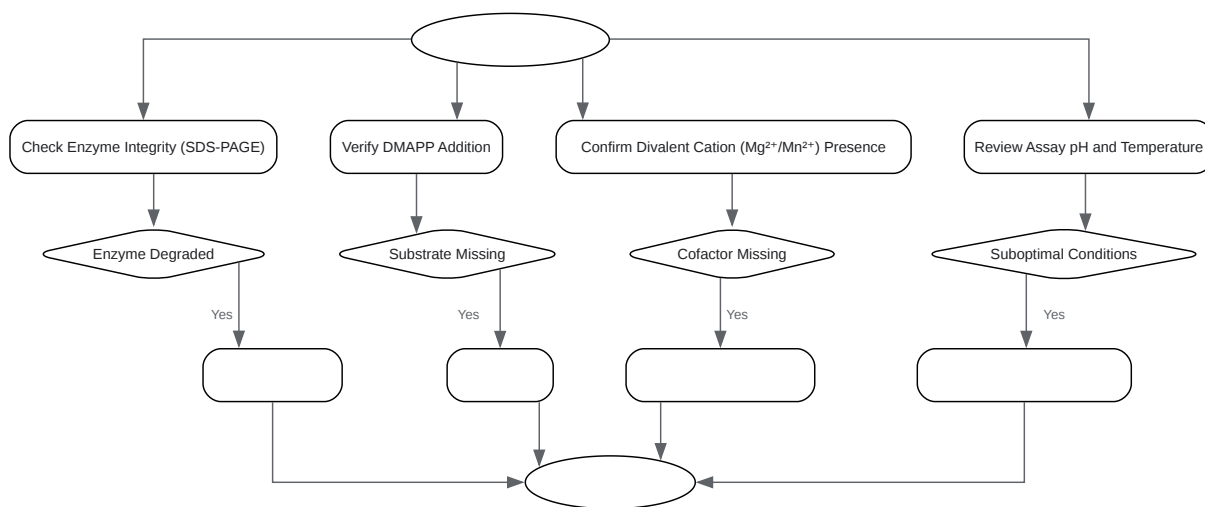
Low or no **isoprene** synthase activity is a common issue in in vitro assays. This guide will help you diagnose and resolve potential problems.

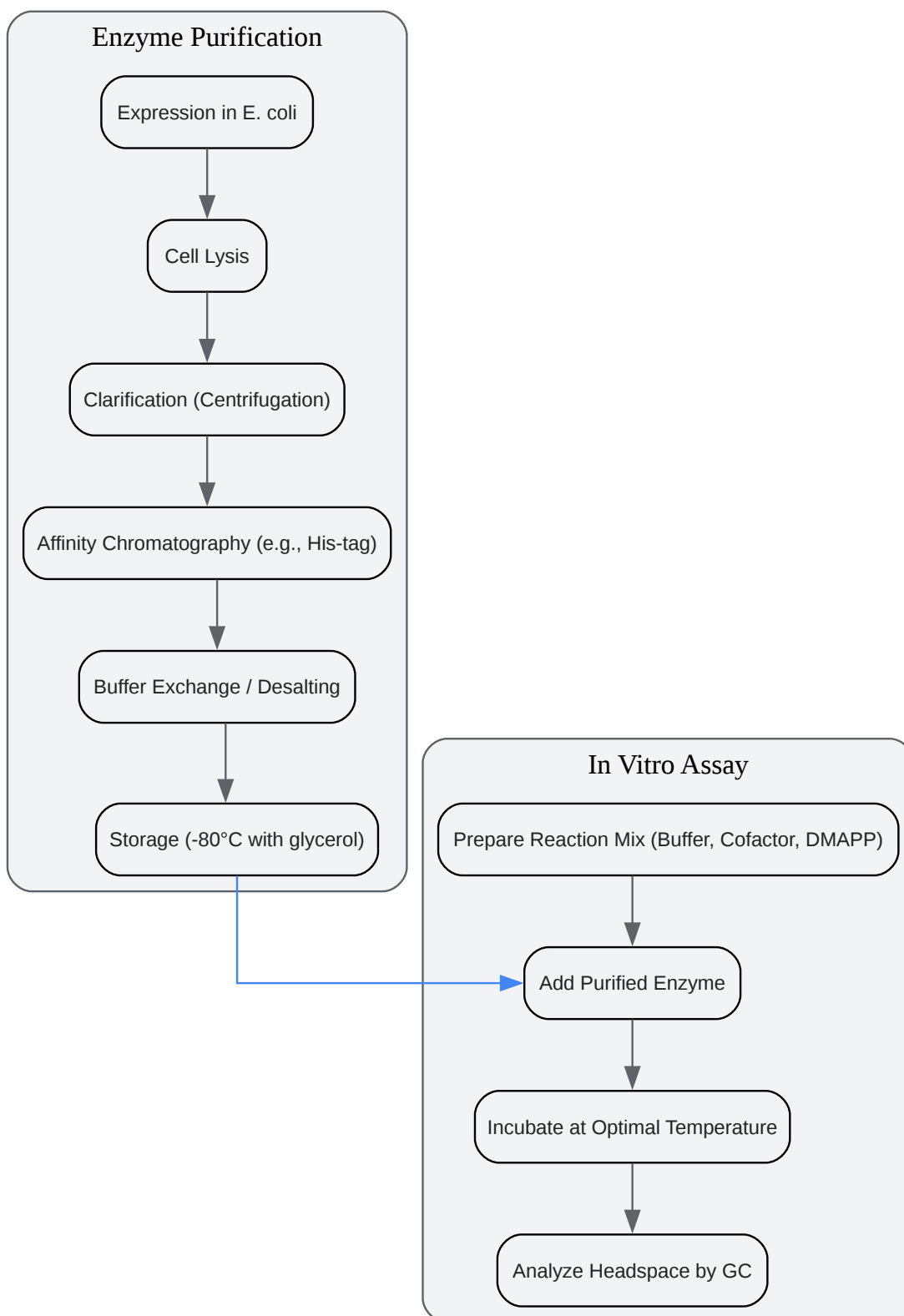
Q1: I am not seeing any **isoprene** production in my assay. What are the first things I should check?

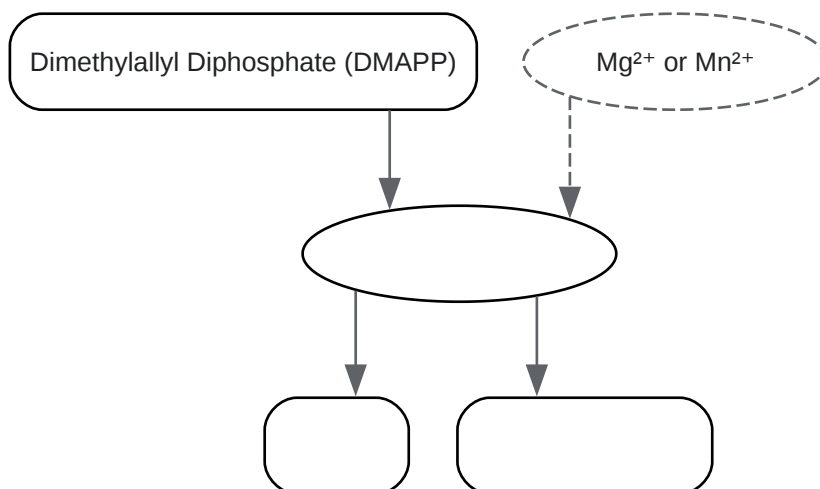
A1: Start by verifying the fundamental components and conditions of your assay:

- **Enzyme Integrity:** Confirm that your purified **isoprene** synthase is not degraded. Run an SDS-PAGE to check for a clean band at the expected molecular weight.
- **Substrate Availability:** Ensure you have added the correct substrate, dimethylallyl diphosphate (DMAPP), at an appropriate concentration.

- Cofactor Presence: **Isoprene** synthase activity is strictly dependent on the presence of a divalent metal cofactor, typically  $Mg^{2+}$  or  $Mn^{2+}$ .<sup>[1][2]</sup> Check that this has been included in your reaction buffer.
- Assay Conditions: Verify that the pH and temperature of your incubation are within the optimal range for your specific **isoprene** synthase.







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## References

- 1. "Characterization of Aspen Isoprene Synthase, an Enzyme Responsible for" by Gary M. Silver and Ray Fall [digitalcommons.usu.edu]
- 2. Molecular and biochemical characterization of a novel isoprene synthase from *Metrosideros polymorpha* - PMC [pmc.ncbi.nlm.nih.gov]
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